

An In-depth Technical Guide to NCI-14465: Synthesis and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCI-14465

Cat. No.: B15574885

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A comprehensive search for publicly available information regarding the synthesis, chemical properties, and biological activity of a compound designated **NCI-14465** has yielded no specific results. This identifier does not appear to correspond to a publicly disclosed chemical entity within the National Cancer Institute (NCI) databases or the broader scientific literature.

Extensive queries using various permutations of the identifier, including "NCI compound 14465," "NSC 14465," and "National Cancer Institute compound 14465," across scientific search engines and databases have failed to retrieve any specific data related to a molecule with this designation. The search results primarily point to the broader activities of the National Cancer Institute, such as its Developmental Therapeutics Program (DTP), which manages large repositories of chemical compounds for screening and research. However, the specific compound "**NCI-14465**" is not mentioned or detailed in any of the retrieved documents.

It is possible that "**NCI-14465**" represents an internal designation for a compound that has not yet been publicly disclosed, a historical identifier that is no longer in use, or a typographical error. Without a verifiable chemical structure or associated biological data, it is impossible to provide the requested in-depth technical guide, including synthesis protocols, chemical properties, data tables, and signaling pathway diagrams.

Researchers, scientists, and drug development professionals seeking information on specific NCI compounds are encouraged to consult the official NCI Developmental Therapeutics Program (DTP) website. The DTP provides public access to data for a vast number of

compounds through its online databases, which can be searched by NSC number (the identifier for compounds in the DTP repository).

Should information on "**NCI-14465**" become publicly available in the future, a comprehensive technical guide could be developed. Such a guide would typically include the following sections:

Synthesis of NCI-14465

This section would provide a detailed, step-by-step experimental protocol for the chemical synthesis of the compound. It would include information on starting materials, reagents, reaction conditions (temperature, time, solvents), and purification methods. A graphical representation of the synthetic scheme would be included.

Chemical Properties of NCI-14465

A thorough characterization of the physicochemical properties of **NCI-14465** would be presented. This would involve a combination of experimental data and computational predictions.

Table 1: Physicochemical Properties of **NCI-14465**

Property	Value	Method
Molecular Formula	-	-
Molecular Weight	-	-
IUPAC Name	-	-
CAS Number	-	-
Melting Point	-	Experimental
Boiling Point	-	Experimental/Predicted
Solubility	-	Experimental
pKa	-	Experimental/Predicted
LogP	-	Experimental/Predicted

Table 2: Spectroscopic Data for **NCI-14465**

Technique	Key Features
¹ H NMR	-
¹³ C NMR	-
Mass Spectrometry	-
Infrared (IR)	-
UV-Vis	-

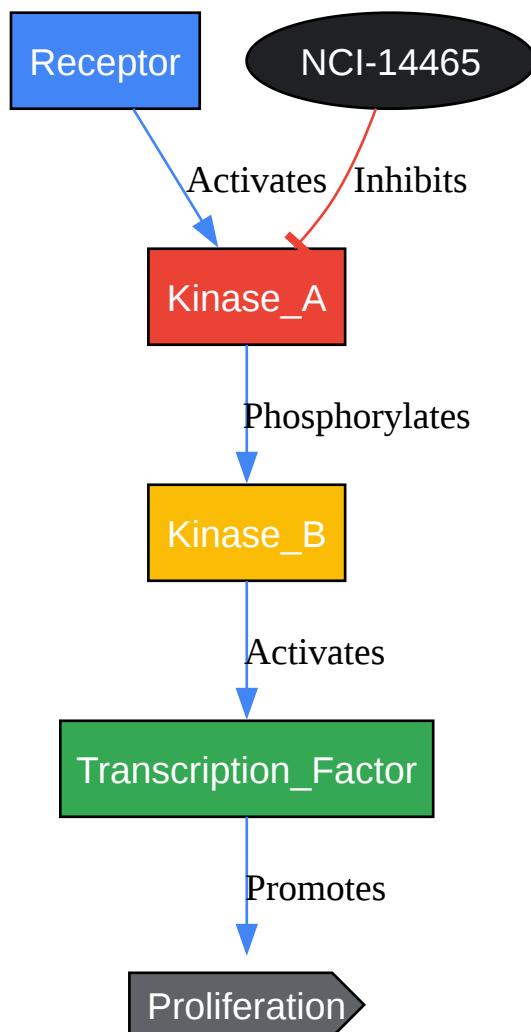
Biological Activity and Mechanism of Action

This section would detail the known biological effects of **NCI-14465**, including its activity in various assays and its mechanism of action.

Table 3: In Vitro Activity of **NCI-14465**

Cell Line/Target	IC ₅₀ /EC ₅₀ (μM)	Assay Type
-	-	-
-	-	-

Any identified signaling pathways affected by **NCI-14465** would be visualized using Graphviz. For instance, if **NCI-14465** were found to inhibit a specific kinase in a cancer-related pathway, a diagram would be generated.



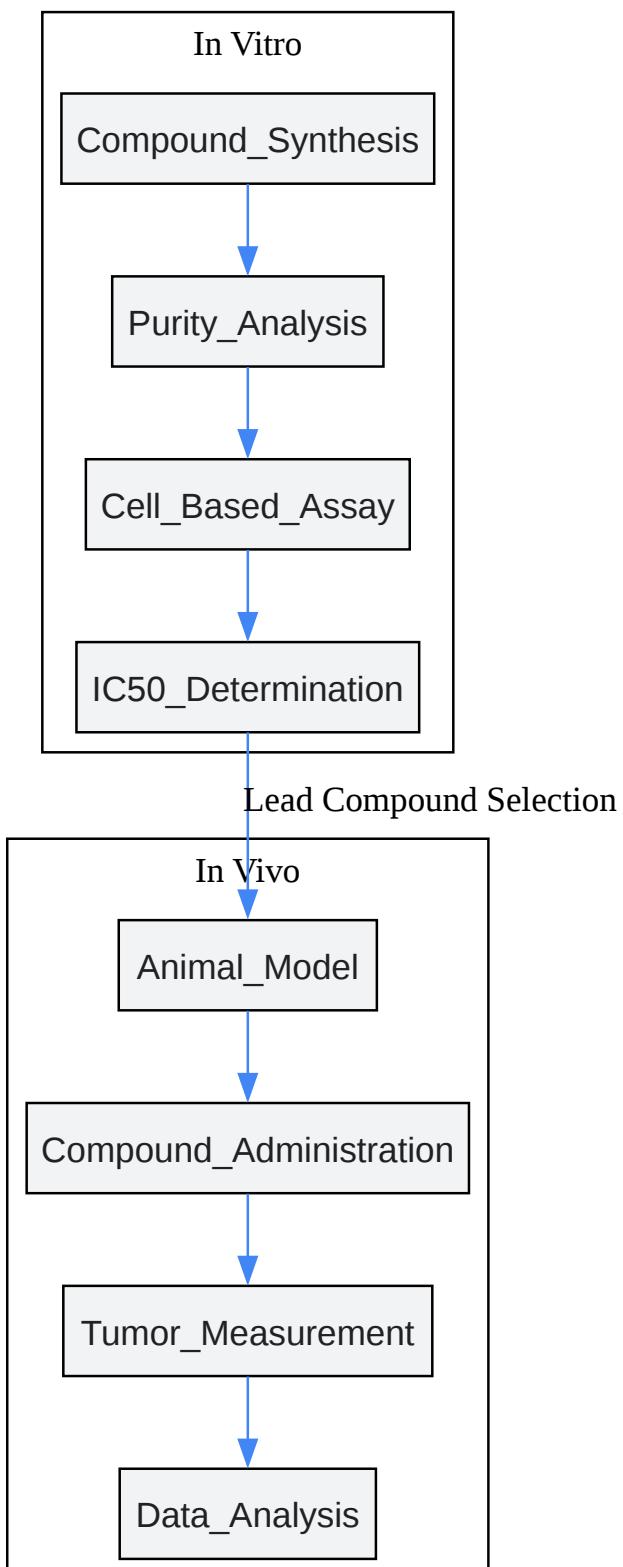
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Caption: Hypothetical signaling pathway inhibited by **NCI-14465**.

Experimental Protocols

Detailed methodologies for key experiments would be provided, including cell culture, enzyme assays, and animal models, if applicable.

Experimental Workflow Example:

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com